

# ATTO 465 Stokes Shift: An In-depth Technical Guide

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## Compound of Interest

Compound Name: ATTO 465

Cat. No.: B15556038

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fluorescent dye **ATTO 465**, with a particular focus on its significant Stokes shift. The content herein is intended to furnish researchers, scientists, and drug development professionals with the essential data and methodologies to effectively integrate **ATTO 465** into their experimental designs.

Derived from the well-known dye acriflavin, **ATTO 465** is characterized by its strong absorption, high fluorescence quantum yield, and notable photostability.<sup>[1][2]</sup> A key feature of **ATTO 465** is its unusually large Stokes shift in aqueous solutions, which is the difference between the wavelength maxima of its absorption and emission spectra.<sup>[1][2]</sup> This property is highly advantageous in fluorescence microscopy and other fluorescence-based applications as it allows for the effective separation of the emitted fluorescence signal from the excitation light, thereby improving the signal-to-noise ratio.

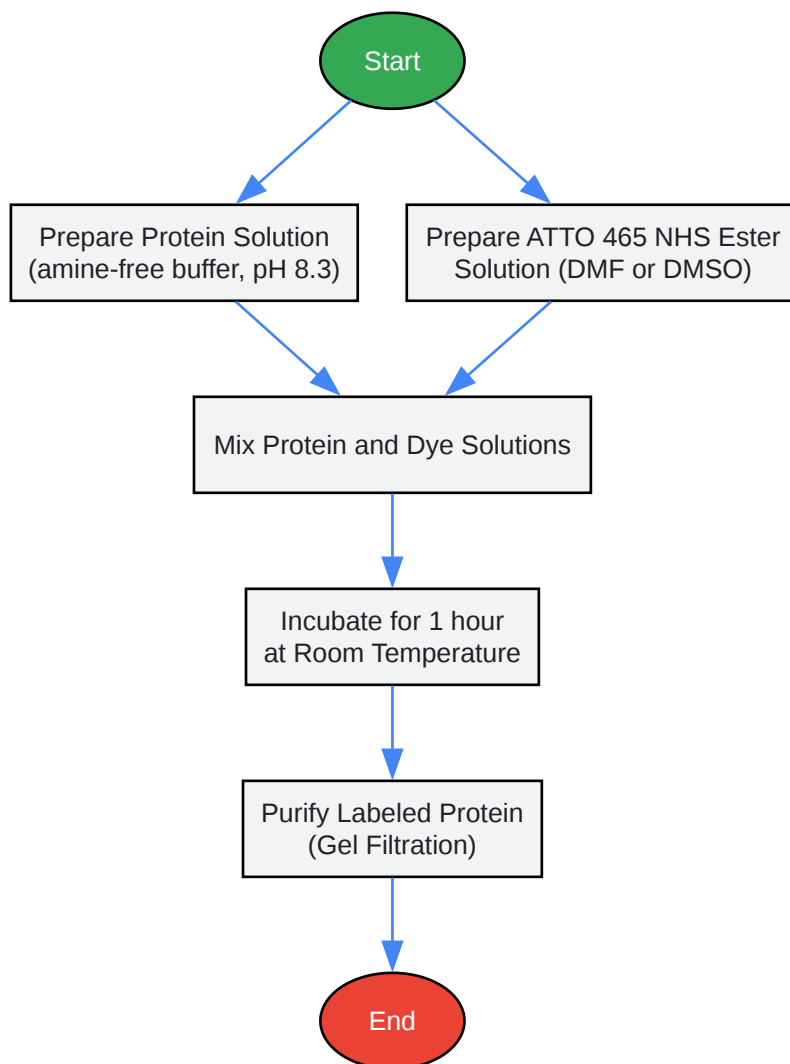
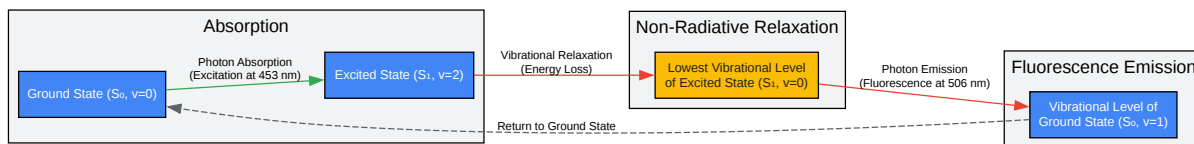
## Photophysical Properties of ATTO 465

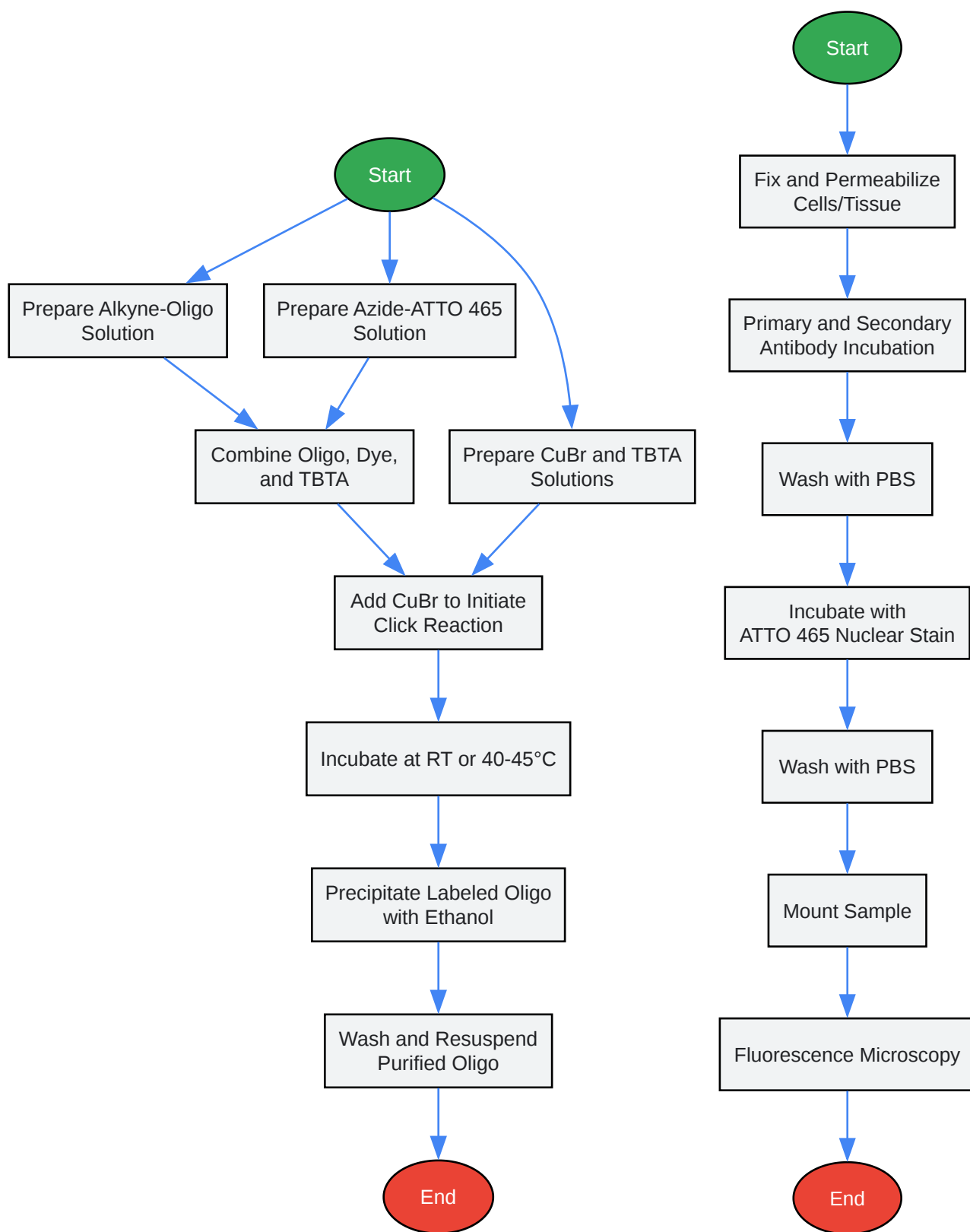
The quantitative photophysical characteristics of **ATTO 465** are summarized in the table below. These values are crucial for configuring imaging systems and for quantitative analysis in fluorescence-based assays.

Property	Value	Reference
Excitation Maximum ( $\lambda_{ex}$ )	453 nm	[3]
Emission Maximum ( $\lambda_{em}$ )	506 nm	[3]
Stokes Shift	~53 nm	[1][3]
Molar Extinction Coefficient ( $\epsilon$ )	$7.5 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$	
Fluorescence Quantum Yield ( $\Phi$ )	0.75	
Fluorescence Lifetime ( $\tau$ )	5.0 ns	

## Understanding the Stokes Shift of ATTO 465

The Stokes shift is a fundamental principle in fluorescence spectroscopy. It arises from the energy loss that occurs between the absorption of a photon by a fluorophore and the subsequent emission of a photon of lower energy (longer wavelength). This process can be visualized as a series of steps involving electronic and vibrational energy levels.





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